

1-Methyl-1H-imidazole-2-carbonitrile CAS number and properties

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Compound of Interest

Compound Name: 1-Methyl-1H-imidazole-2-carbonitrile

Cat. No.: B1311410

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Technical Guide: 1-Methyl-1H-imidazole-2-carbonitrile

CAS Number: 45515-45-5

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This technical guide provides a comprehensive overview of **1-Methyl-1H-imidazole-2-carbonitrile**, including its chemical properties, a proposed synthesis pathway, and safety information. Due to the limited availability of published experimental data for this specific compound, this guide also includes detailed information on its key precursor, 1-methylimidazole, to support researchers in its synthesis and handling.

Chemical Properties and Data

1-Methyl-1H-imidazole-2-carbonitrile is a specialty chemical used as an intermediate in organic synthesis, particularly for the development of pharmaceuticals and dyes.^[1] It is a white to yellowish crystalline solid.^[1]

Table 1: Physicochemical Properties of **1-Methyl-1H-imidazole-2-carbonitrile**

| Property | Value | Reference |
|---------------------|--|---------------------|
| CAS Number | 45515-45-5 | [1] |
| Molecular Formula | C ₅ H ₅ N ₃ | [1] |
| Molecular Weight | 107.11 g/mol | [1] |
| Appearance | White to yellowish solid crystal | [1] |
| Boiling Point | 65-70 °C @ 0.4 Torr | [1] |
| Density | 1.12 ± 0.1 g/cm ³ | [1] |
| Flash Point | 96.2 ± 22.6 °C | [1] |
| Refractive Index | 1.579 | [1] |
| Storage Temperature | 2-8 °C | [1] |

Synthesis and Experimental Protocols

A general synthesis strategy involves the methylation of imidazole to form 1-methylimidazole, followed by a cyanation step to introduce the nitrile group at the C2 position.[\[1\]](#)

Synthesis of 1-Methylimidazole (Precursor)

1-methylimidazole is a commercially available colorless liquid that serves as the key precursor. It can be synthesized in the laboratory via the acid-catalyzed methylation of imidazole with methanol or by the Radziszewski reaction.

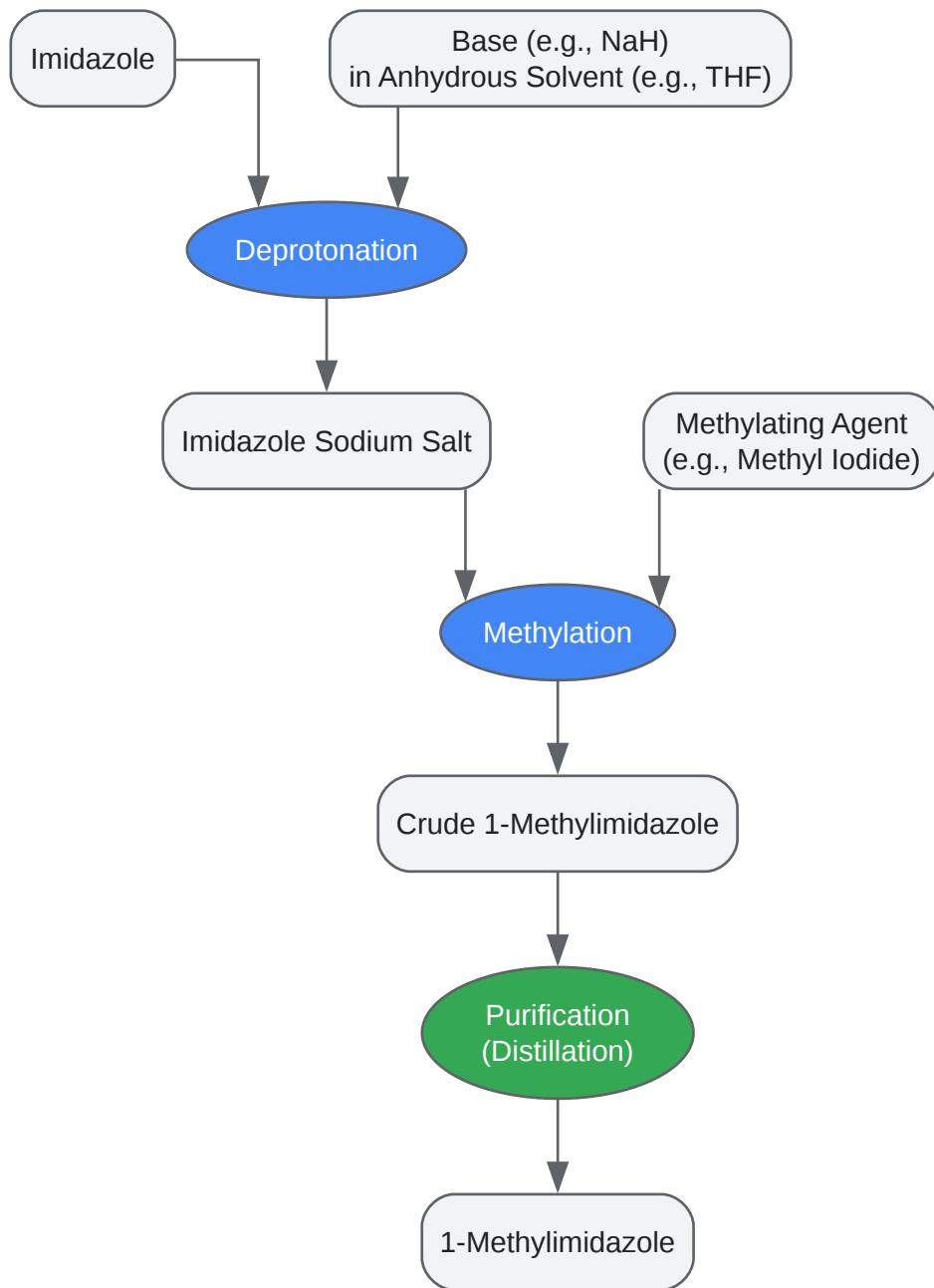
Experimental Protocol: Alkylation of Imidazole

A common laboratory-scale synthesis involves the deprotonation of imidazole followed by methylation.

- Deprotonation: Imidazole is treated with a strong base, such as sodium hydride, in an anhydrous solvent like THF to form the sodium salt.
- Methylation: A methylating agent, such as methyl iodide or dimethyl sulfate, is added to the solution of the imidazole salt.

- Work-up and Purification: The reaction is quenched, and the product is extracted and purified by distillation.

Below is a logical workflow for the synthesis of the 1-methylimidazole precursor.



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Caption: Synthesis workflow for 1-methylimidazole precursor.

Proposed Synthesis of 1-Methyl-1H-imidazole-2-carbonitrile

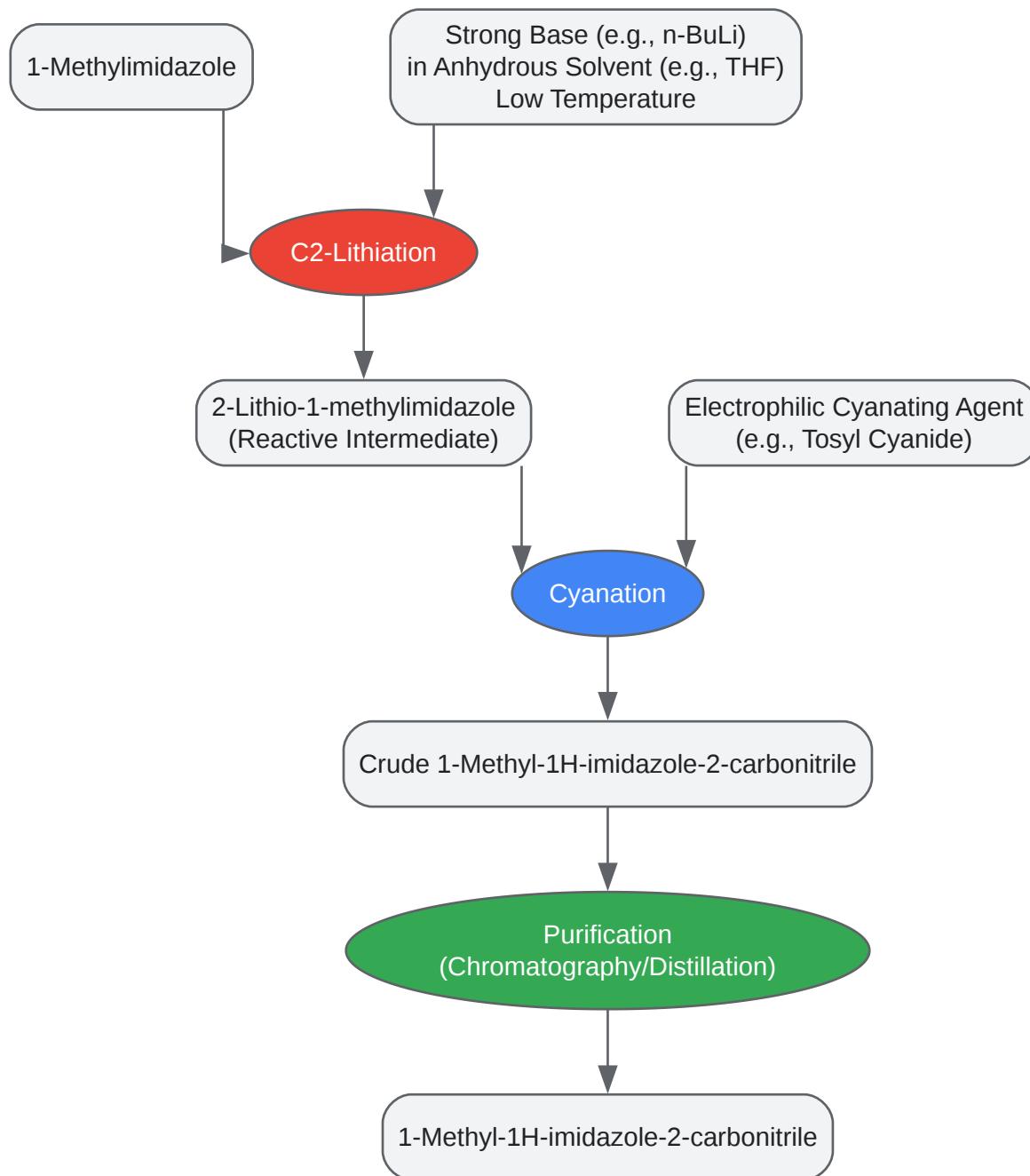
The direct cyanation of 1-methylimidazole at the C2 position is a challenging transformation. While a general "cyanide reaction" is mentioned in some sources, specific and reliable protocols are not readily available in the published literature.^[1] Studies on the reaction of N-alkyl imidazoles with cyanogen bromide indicate that this leads to bromination at the C2 position rather than cyanation.^[2]

Therefore, a multi-step approach may be required, potentially involving the introduction of a leaving group at the C2 position followed by nucleophilic substitution with a cyanide salt.

Hypothetical Experimental Protocol:

- Activation of C2 Position: 1-methylimidazole could be treated with a strong base (e.g., n-butyllithium) at low temperature to deprotonate the C2 position, forming a highly reactive lithiated intermediate.
- Cyanation: An electrophilic cyanating agent, such as tosyl cyanide or N-cyanobenzotriazole, would then be added to the reaction mixture to introduce the nitrile group.^[3]
- Quenching and Purification: The reaction would be carefully quenched, followed by an aqueous work-up, extraction with an organic solvent, and purification of the crude product, likely via column chromatography or distillation under reduced pressure.

The following diagram illustrates this proposed, hypothetical workflow.



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Caption: Hypothetical workflow for the synthesis of the target compound.

Spectroscopic and Analytical Data

Verified spectroscopic data for **1-Methyl-1H-imidazole-2-carbonitrile** is not widely available. For characterization purposes, researchers should expect signals consistent with the proposed structure. Below are the known spectroscopic data for the precursor, 1-methylimidazole.

Table 2: Spectroscopic Data for 1-Methylimidazole (Precursor)

| Data Type | Key Features |
|---------------------|---|
| ¹ H NMR | Signals for the methyl group and three imidazole ring protons.[4] |
| ¹³ C NMR | Signals for the methyl carbon and three imidazole ring carbons.[4] |
| FT-IR (neat) | Characteristic peaks for C-H and C-N stretching and ring vibrations.[5] |
| Mass Spec (EI) | Molecular ion (M ⁺) at m/z = 82, with characteristic fragmentation patterns.[6] |

Biological Activity

There is no specific information in the available literature regarding the biological activity or implication in signaling pathways for **1-Methyl-1H-imidazole-2-carbonitrile**. The broader class of imidazole-containing compounds is known to exhibit a wide range of biological activities, and as such, this molecule may be of interest for screening in various biological assays.

Safety and Handling

Specific GHS/CLP safety data for **1-Methyl-1H-imidazole-2-carbonitrile** is not established. It should be handled with care as an organic compound that may be irritating to the eyes, skin, and respiratory system.[1] The safety data for the precursor, 1-methylimidazole, and the isomeric 1-Methyl-1H-imidazole-5-carbonitrile provide a useful reference for handling procedures.

Table 3: GHS Hazard Information for Related Compounds

| Compound | GHS Pictograms | Signal Word | Hazard Statements |
|--------------------------------------|----------------|-------------|--|
| 1-Methylimidazole | GHS05, GHS07 | Danger | H302: Harmful if swallowed. H311: Toxic in contact with skin. H314: Causes severe skin burns and eye damage.[7][8] |
| 1-Methyl-1H-imidazole-5-carbonitrile | GHS07 | Warning | H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled.[9] |

Handling Recommendations:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Avoid inhalation of dust or vapors.
- Keep away from heat, sparks, and open flames.[1]
- In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.
- If swallowed, rinse mouth and do not induce vomiting; seek immediate medical attention.[7]

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